# 1,2-Dimethoxybenzene-D10: Technical Guide for Synthesis and Application

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1,2-Dimethoxybenzene-D10* |
| *CAS No.:* | *362049-43-2* |
| *Cat. No.:* | *B1460022* |

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## Executive Summary

**1,2-Dimethoxybenzene-d10** (Veratrole-d10) is the fully deuterated isotopologue of veratrole, a critical intermediate in organic synthesis and a metabolic probe in pharmacology. In drug development, this compound serves as a "gold standard" Internal Standard (IS) for quantifying catecholamine metabolites and as a mechanistic probe for cytochrome P450 (CYP450) kinetic isotope effect (KIE) studies. This guide details its structural specifications, validated synthesis pathways, and application protocols in bioanalysis.

## Chemical Identity & Core Specifications[1][2][3][4]

The full deuteration of the benzene ring and both methoxy groups results in a mass shift of +10 Da compared to the native compound, ensuring zero cross-interference in mass spectrometry (MS) assays.

### Table 1: Physicochemical Specifications

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| Property | Specification |
|---|---|
| Chemical Name | 1,2-Dimethoxybenzene-d10 |
| Synonyms | Veratrole-d10; o-Dimethoxybenzene-d10 |
| CAS Number | 362049-43-2 |
| Molecular Formula | C<br>D<br>O |
| Molecular Weight | 148.22 g/mol (Calculated based on D = 2.014 Da) |
| Appearance | Colorless liquid to low-melting solid (mp ~22–23 °C) |
| Isotopic Purity | Typically ≥98 atom % D |
| Solubility | Soluble in Methanol, DMSO, Dichloromethane, Ethyl Acetate |

# Synthesis & Manufacturing Workflow

## Retrosynthetic Analysis

The synthesis of **1,2-Dimethoxybenzene-d10** requires the complete deuteration of the aromatic core and the alkyl side chains. The most robust route involves the O-methylation of Catechol-d4 using a deuterated methylating agent.

- Precursor: Catechol-d4 (1,2-Dihydroxybenzene-d4)
- Reagent: Iodomethane-d3 (CD

  I) or Dimethyl Sulfate-d6
- Catalyst/Base: Potassium Carbonate (K

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CO

) or Sodium Hydride (NaH)

- Solvent: Acetone or DMF (Anhydrous)

## Synthesis Protocol (Williamson Ether Synthesis)

Note: All steps must be performed under an inert atmosphere (N

or Ar) to prevent oxidation of the catechol precursor.

- Activation: Dissolve Catechol-d4 (1.0 eq) in anhydrous acetone. Add anhydrous K

  CO

  (2.5 eq) and stir at room temperature for 30 minutes to form the diphenoxide anion.

- Alkylation: Add Iodomethane-d3 (2.5 eq) dropwise to the suspension. The excess alkylating agent ensures complete conversion of both hydroxyl groups.

- Reflux: Heat the mixture to reflux (approx. 60 °C) for 12–24 hours. Monitor reaction progress via GC-MS to ensure disappearance of the mono-methylated intermediate (Guaiacol-d7).

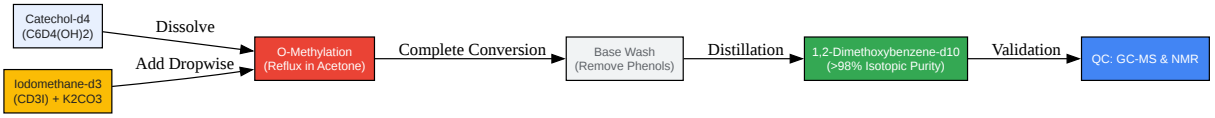
- Workup: Filter off inorganic salts. Concentrate the filtrate. Redissolve in diethyl ether, wash with 1M NaOH (to remove unreacted phenols), then water and brine.

- Purification: Distill under reduced pressure or purify via silica gel chromatography (Hexanes/EtOAc) to achieve >98% chemical purity.

## Workflow Visualization

The following diagram illustrates the critical path from raw materials to the validated isotopologue.

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Figure 1: Synthetic workflow for **1,2-Dimethoxybenzene-d10** via Williamson Ether Synthesis.

# Analytical Characterization

Validating the structure of **1,2-Dimethoxybenzene-d10** requires confirming the absence of protons (

H) and the correct mass shift.

## Mass Spectrometry (GC-MS/EI)

In Electron Ionization (EI), the molecule exhibits a distinct fragmentation pattern shifted by deuterium labeling.

- Parent Ion (M

  ):m/z 148 (vs. 138 for native).

- Base Peak (M - CD

  ):m/z 130. The loss of a methyl-d3 radical is the dominant fragmentation pathway, analogous to the loss of -CH

  (m/z 15) in the native compound.

- Secondary Fragment (M - OCD

  ):m/z 114. Loss of the methoxy-d3 radical.

## NMR Spectroscopy[5]

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- H NMR: The spectrum should be silent (no peaks), except for residual solvent signals or trace isotopic impurities (e.g., <1% H). This "silence" confirms high isotopic purity.
- H NMR (Deuterium NMR):
  - Aromatic Region: ~6.9 ppm (4D, broad singlet).
  - Methoxy Region: ~3.8 ppm (6D, broad singlet).
  - Note: Deuterium signals are typically broader than proton signals due to quadrupolar relaxation.

# Applications in Drug Development

## Internal Standard (IS) for Bioanalysis

**1,2-Dimethoxybenzene-d10** is the preferred IS for quantifying veratrole and related catechol-O-methyltransferase (COMT) metabolites in plasma or urine.

- Why D10? A D3 or D6 analog might retain some spectral overlap or hydrogen exchange potential. The D10 analog offers a +10 Da mass difference, preventing "crosstalk" between the analyte and IS channels in LC-MS/MS MRM (Multiple Reaction Monitoring) modes.
- Protocol Insight: Spike the biological sample with **1,2-Dimethoxybenzene-d10** before extraction (LLE or SPE) to normalize for recovery losses and matrix effects.

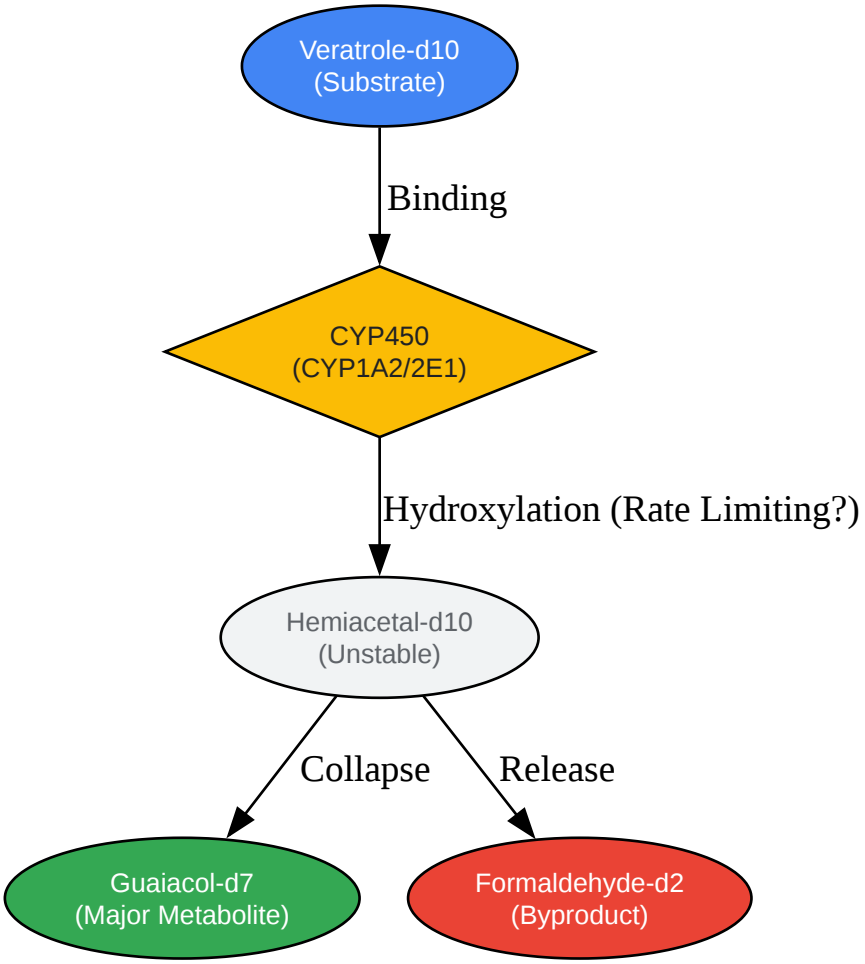
## Metabolic Stability & Mechanism (CYP450 Probes)

Veratrole undergoes O-demethylation mediated by Cytochrome P450 enzymes (primarily CYP1A2 and CYP2E1).

- Kinetic Isotope Effect (KIE): By comparing the reaction rate of the native veratrole vs. veratrole-d10 (specifically the -OCD

  groups), researchers can determine if C-H bond breakage is the rate-determining step.
- Metabolic Switching: Deuteration of the methyl groups can slow down O-demethylation (primary KIE), potentially shunting metabolism to the aromatic ring or increasing the compound's half-life in stability assays.

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Figure 2: Metabolic O-demethylation pathway of Veratrole-d10. The C-D bond cleavage at the methyl group is the focal point for KIE studies.

## Handling, Stability & Safety

- Storage: Store at 2–8 °C under inert gas. Although stable, the compound should be protected from light to prevent potential radical degradation over long periods.
- Hygroscopicity: Veratrole derivatives are slightly hygroscopic. Allow the vial to reach room temperature before opening to prevent condensation.
- Exchangeability: The aromatic and methyl deuteriums are non-exchangeable under physiological conditions (pH 7.4, 37 °C). Exchange only occurs under extreme acidic conditions or high temperatures, making it a robust tracer.

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# References


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- National Institute of Standards and Technology (NIST).1,2-Dimethoxybenzene Mass Spectrum (EI). NIST Chemistry WebBook, SRD 69. Link
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